

Essential Guide to the Safe Disposal of Terephthalylidene bis(p-butylaniline)

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Compound of Interest

Compound Name: *Terephthalylidene bis(p-butylaniline)*

Cat. No.: B1295294

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This document provides essential, immediate safety and logistical information for the proper disposal of **Terephthalylidene bis(p-butylaniline)** (TBBA), a yellow crystalline organic compound. Adherence to these procedures is vital to ensure personal safety and environmental compliance.

Key Chemical and Safety Data

The following table summarizes the key quantitative data for **Terephthalylidene bis(p-butylaniline)** to facilitate a quick assessment of its physical and chemical properties.

Property	Value
Molecular Formula	C ₂₈ H ₃₂ N ₂ [1]
Molecular Weight	396.57 g/mol [1][2]
Appearance	Yellow crystalline needles[1]
Melting Point	232 °C[1][3]
Boiling Point	552.24 °C (Predicted)[1]
Density	0.98 g/cm ³ (Predicted)[1]
Hazard Codes	Xi (Irritant)[1][3]
Risk Phrases	R36/37/38: Irritating to eyes, respiratory system and skin.[1]
Safety Phrases	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36: Wear suitable protective clothing.[1]

Experimental Protocol for Proper Disposal

This step-by-step guide details the necessary procedures for the safe disposal of **Terephthalylidene bis(p-butylaniline)** from a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling the chemical waste, ensure that the appropriate PPE is worn to minimize exposure. This includes:

- Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Eye Protection: Safety goggles or a face shield.[4][5]
- Lab Coat: A standard lab coat to protect from spills.[4]
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator should be used.[5]

2. Waste Collection and Segregation:

- Collect waste **Terephthalylidene bis(p-butylaniline)** in a dedicated, properly labeled hazardous waste container.[\[6\]](#)[\[7\]](#)
- The container should be made of a compatible material (e.g., a high-density polyethylene (HDPE) or glass bottle with a screw cap).[\[2\]](#)[\[8\]](#)
- Do not mix **Terephthalylidene bis(p-butylaniline)** waste with other chemical waste streams to prevent unknown chemical reactions.[\[9\]](#)

3. Labeling of Waste Container: The waste container must be clearly and accurately labeled. The label should include the following information:

- The words "Hazardous Waste".[\[10\]](#)[\[11\]](#)
- The full chemical name: "**Terephthalylidene bis(p-butylaniline)**".
- The CAS number: 29743-21-3.
- The hazard classification: "Irritant".
- The date of waste accumulation.[\[12\]](#)
- The name and contact information of the generating laboratory or researcher.[\[6\]](#)

4. Temporary Storage in the Laboratory:

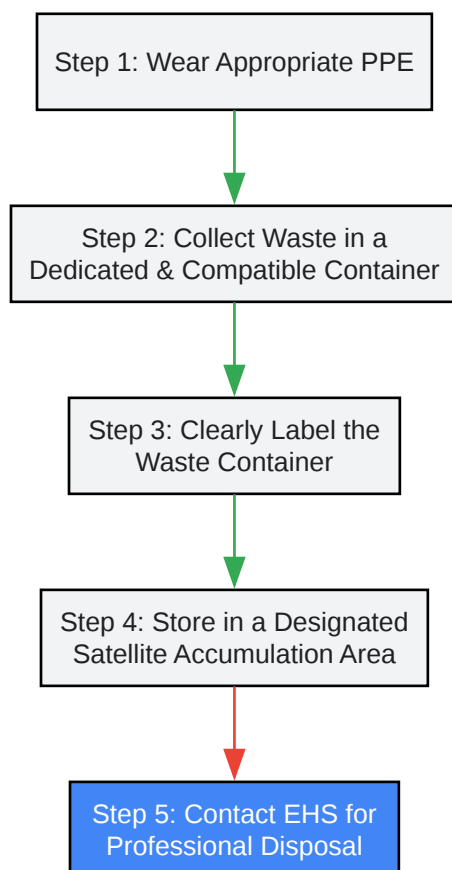
- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.[\[9\]](#)
- The storage area should be a cool, dry, and well-ventilated location, away from incompatible materials.
- Ensure the container is stored in a secondary containment bin to prevent the spread of material in case of a leak.[\[2\]](#)

5. Scheduling Professional Disposal:

- Once the waste container is full or has been in storage for the maximum allowed time per institutional guidelines (typically not exceeding one year), arrange for its disposal by a licensed hazardous waste disposal company.[8][10]
- Contact your institution's Environmental Health and Safety (EHS) department to coordinate the pickup and disposal.
- Do not attempt to dispose of **Terephthalylidene bis(p-butylaniline)** down the drain or in regular trash, as this can harm the environment and is against regulations.[6]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Terephthalylidene bis(p-butylaniline)**.



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